

Butyraldehyde: A Versatile C4 Building Block for Pharmaceutical Intermediates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butyraldehyde

Cat. No.: B050154

[Get Quote](#)

Application Note

Introduction

Butyraldehyde (butanal), a four-carbon aldehyde, is a pivotal starting material and intermediate in the chemical industry. Its reactivity, stemming from the aldehyde functional group, allows for a diverse range of chemical transformations, making it a valuable building block for the synthesis of various pharmaceutical intermediates and active pharmaceutical ingredients (APIs). This document provides an overview of the applications of **butyraldehyde** in pharmaceutical synthesis, with a focus on the preparation of key intermediates.

Key Applications in Pharmaceutical Synthesis

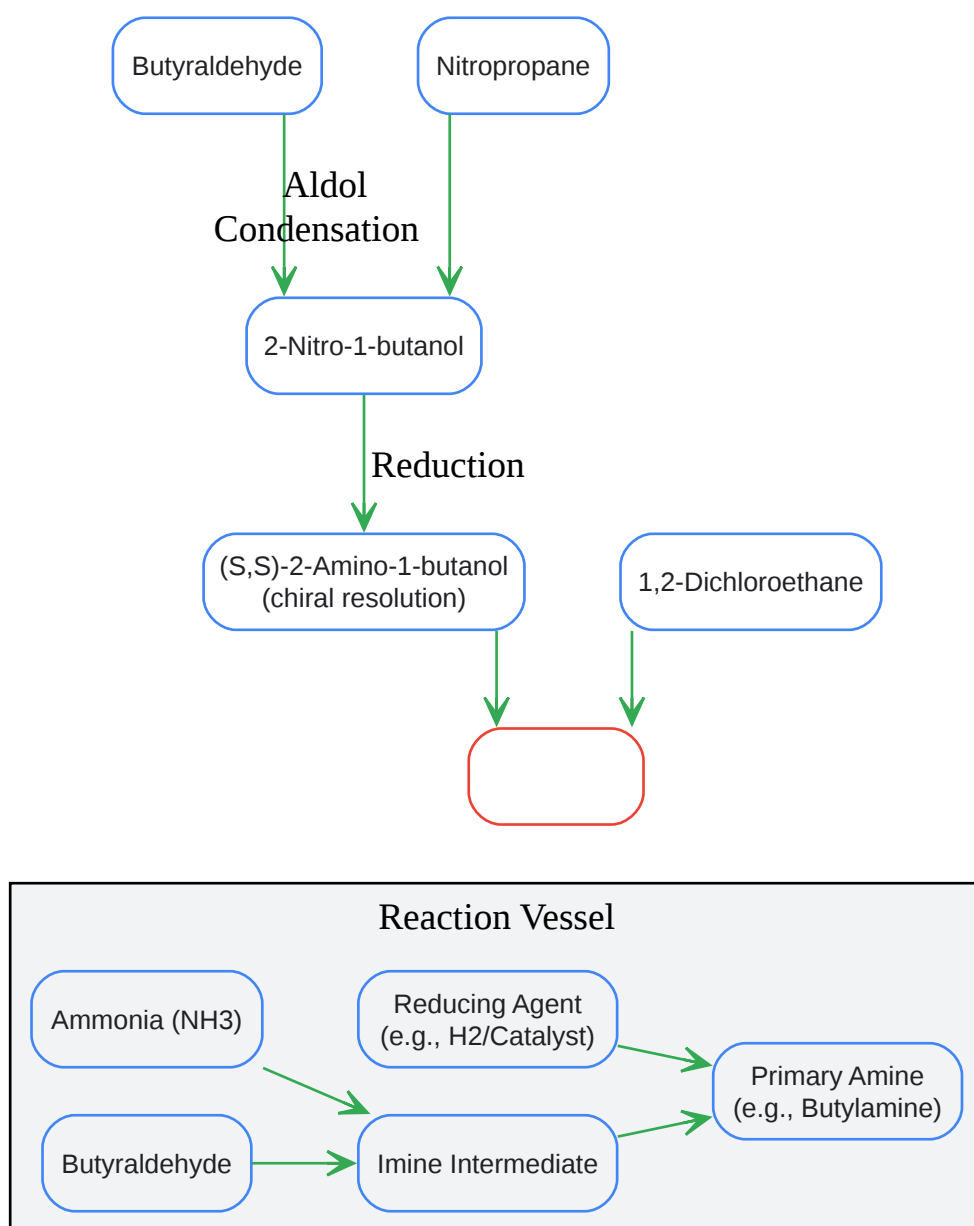
Butyraldehyde serves as a precursor to a variety of pharmaceutical intermediates, primarily through reactions such as aldol condensation, hydrogenation, oxidation, and reductive amination. A significant application is in the synthesis of chiral amino alcohols, which are crucial components of many therapeutic agents.

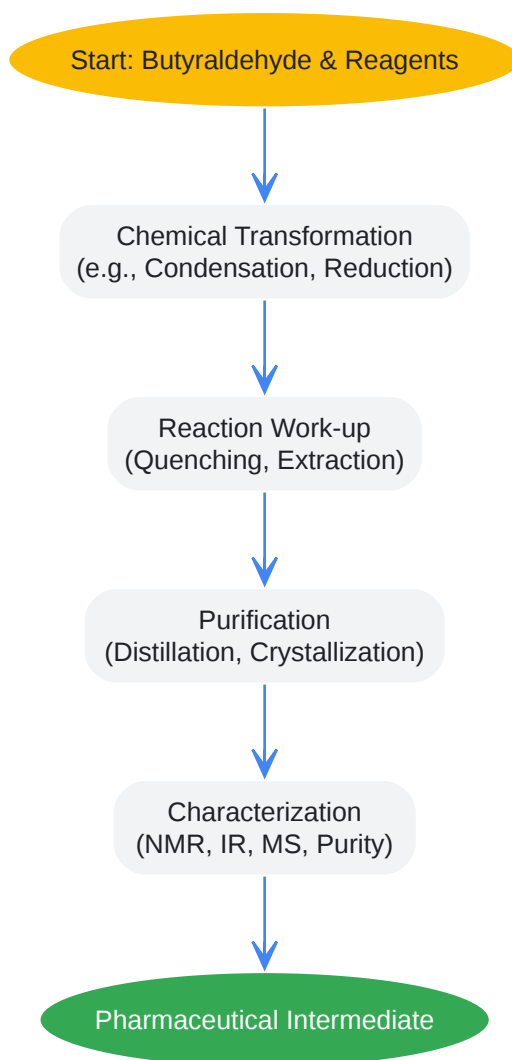
One of the most notable pharmaceutical intermediates derived from **butyraldehyde** is 2-amino-1-butanol. This chiral compound is a key precursor in the synthesis of Ethambutol, a first-line bacteriostatic antimycobacterial drug used in the treatment of tuberculosis. The therapeutic efficacy of Ethambutol is highly dependent on its stereochemistry, with the (S,S)-enantiomer exhibiting significantly higher potency.

Synthesis of 2-Amino-1-butanol from Butyraldehyde

The conversion of **butyraldehyde** to 2-amino-1-butanol can be achieved through a multi-step synthesis involving an initial aldol condensation followed by reduction and amination, or more directly via reductive amination.

Logical Workflow for the Synthesis of Ethambutol from **Butyraldehyde**





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Butyraldehyde: A Versatile C4 Building Block for Pharmaceutical Intermediates]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b050154#butyraldehyde-as-a-building-block-for-pharmaceutical-intermediates\]](https://www.benchchem.com/product/b050154#butyraldehyde-as-a-building-block-for-pharmaceutical-intermediates)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com